

Comparative Analysis of Glutaminase C-IN-1

Cross-reactivity with Glutaminase Isozymes

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Compound of Interest

Compound Name: *Glutaminase C-IN-1*

Cat. No.: *B1671598*

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A detailed examination of the inhibitory activity of **Glutaminase C-IN-1** (also known as Compound 968) reveals its interaction with the primary glutaminase isozymes. This guide provides a comparative overview of its potency against Glutaminase C (GAC), Kidney-type Glutaminase (KGA), and Liver-type Glutaminase (GLS2), supported by experimental data and detailed protocols for researchers in drug discovery and cancer biology.

Glutaminase C-IN-1, an allosteric inhibitor of glutaminase, has been a subject of interest for its potential therapeutic applications in oncology. Its efficacy is determined by its ability to selectively inhibit glutaminase isozymes that are critical for the metabolic reprogramming of cancer cells. This guide synthesizes available data on the cross-reactivity of **Glutaminase C-IN-1** to provide a clear comparison for research and development professionals.

Inhibitor Potency Comparison

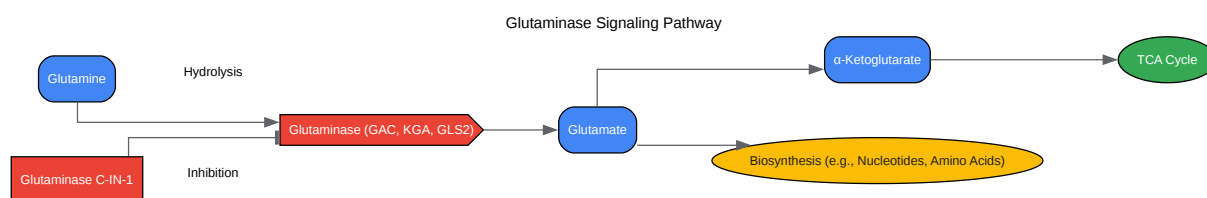
The inhibitory activity of **Glutaminase C-IN-1** (Compound 968) against the different glutaminase isozymes is typically quantified by its half-maximal inhibitory concentration (IC₅₀). The table below summarizes the available data from scientific literature.

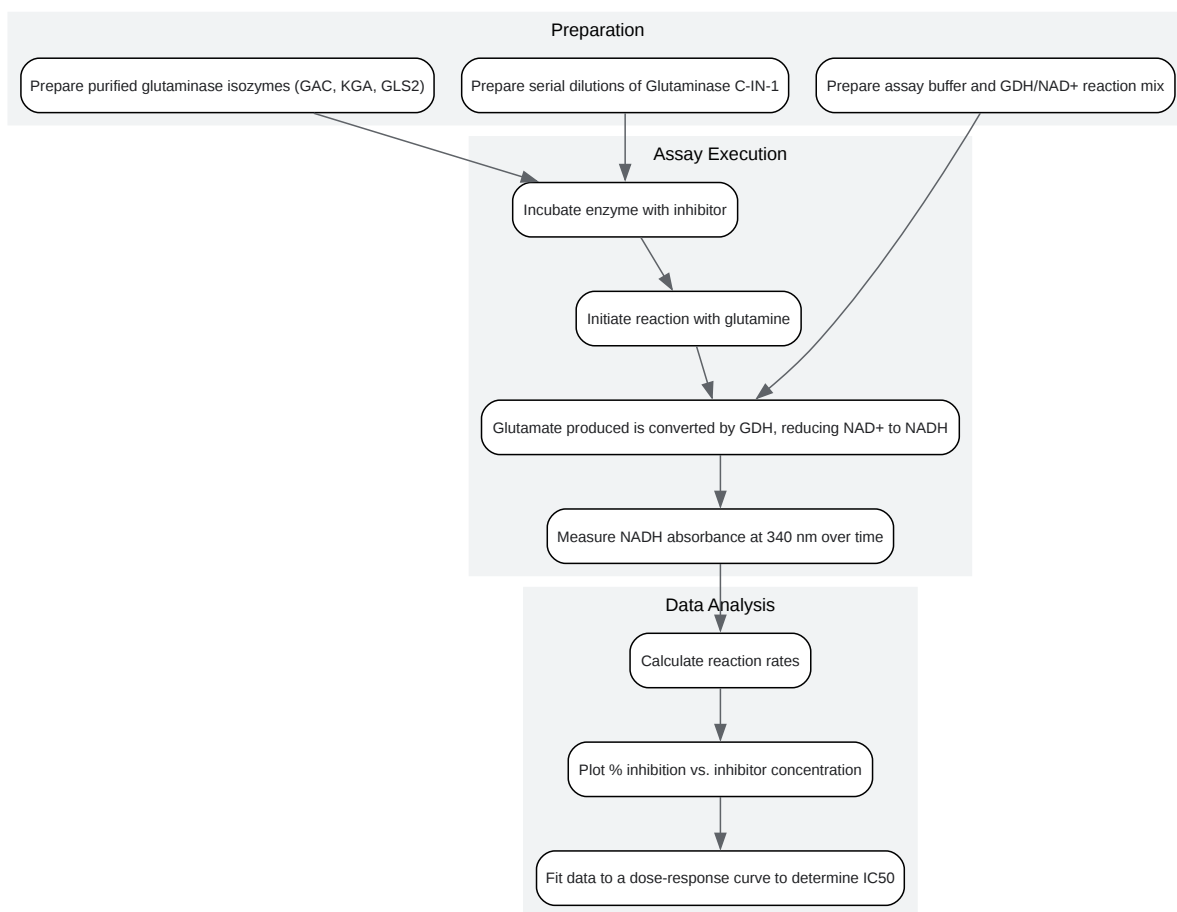
Inhibitor	Target Isozyme	IC50 (μM)	Comments
Glutaminase C-IN-1 (Compound 968)	GAC	9.3[1]	Allosteric inhibitor of GLS1.[2]
KGA	Data Inconsistent/Not Available	Some reports suggest inhibition of both KGA and GAC, while others indicate GAC specificity.[2]	
GLS2 (LGA)	Potentially similar to GAC	One study suggests inhibition as potent as GAC, but quantitative data is not provided. [3]	

Note: The IC50 values can vary depending on the experimental conditions. The data presented here is for comparative purposes. The inconsistency in the reported activity against KGA highlights the need for further standardized comparative studies.

Signaling Pathways and Experimental Workflow

To understand the context of glutaminase inhibition and the methods used to assess it, the following diagrams illustrate the glutaminase signaling pathway and a typical experimental workflow for determining inhibitor potency.



Workflow for IC₅₀ Determination of Glutaminase Inhibitors[Click to download full resolution via product page](#)

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- 3. A tale of two glutaminases: homologous enzymes with distinct roles in tumorigenesis - PMC [pmc.ncbi.nlm.nih.gov]
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